

2-Amino-5-methoxybenzamidoxime chemical properties and reactivity

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Compound of Interest

2-Amino-5methoxybenzamidoxime

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In-depth Technical Guide: 2-Amino-5-methoxybenzamidoxime

A comprehensive review of the chemical properties, reactivity, and biological significance of **2-Amino-5-methoxybenzamidoxime** remains challenging due to the limited availability of specific scientific data for this compound. Extensive searches have yielded minimal direct information on its quantitative chemical properties, specific reactivity, and biological activities.

This guide, therefore, provides a foundational understanding based on the general characteristics of the benzamidoxime chemical class, supplemented with available information on related structures. It is intended to serve as a starting point for researchers, scientists, and drug development professionals interested in this molecule.

Chemical Properties

Specific quantitative data for **2-Amino-5-methoxybenzamidoxime**, such as melting point, boiling point, pKa, and solubility, are not readily available in published literature. However, the general properties can be inferred from its structure, which features an aromatic ring substituted with an amino group, a methoxy group, and an amidoxime functional group. The amidoxime group (-C(NH2)=NOH) is known to exhibit tautomerism and can act as both a hydrogen bond donor and acceptor, influencing the molecule's solubility and crystal packing.



Table 1: Inferred Physicochemical Properties of **2-Amino-5-methoxybenzamidoxime**

Property	Inferred Value/Characteristic	Rationale
Molecular Formula	C8H11N3O2	Based on chemical structure
Molecular Weight	181.19 g/mol	Calculated from the molecular formula
Physical State	Likely a solid at room temperature	Typical for substituted benzamidoximes
Solubility	Expected to have some solubility in polar organic solvents and aqueous acidic solutions.	The presence of polar functional groups (amino, methoxy, amidoxime) suggests potential for hydrogen bonding. The basic amino group would lead to salt formation in acidic media, enhancing aqueous solubility.
рКа	The amidoxime group typically has a pKa in the range of 4-6 for the N-OH proton, while the aromatic amino group's pKa would be lower than that of aniline due to the electron-withdrawing nature of the amidoxime group.	General knowledge of amidoxime and aniline pKa values.

Reactivity and Stability

The reactivity of **2-Amino-5-methoxybenzamidoxime** is primarily dictated by the amidoxime and amino functional groups.

• Amidoxime Group: This functional group is a versatile synthon in organic chemistry. It can be:



- Cyclized: Amidoximes are common precursors for the synthesis of various five-membered heterocyclic rings, such as 1,2,4-oxadiazoles, upon reaction with acylating or carbonyl compounds.
- Reduced: The N-OH bond can be reduced to form an amidine.
- Oxidized: Oxidation can lead to the formation of nitroso compounds or other nitrogen oxides.
- Amino Group: The aromatic amino group can undergo typical reactions such as diazotization, acylation, and alkylation. Its nucleophilicity will be influenced by the other substituents on the aromatic ring.

The stability of the compound is expected to be moderate. Like many hydroxylamine derivatives, it may be susceptible to degradation under strongly acidic, basic, or oxidizing conditions.

Potential Biological Activity and Signaling Pathways

While no specific biological activity has been reported for **2-Amino-5-methoxybenzamidoxime**, the amidoxime functional group is recognized as a bioisostere for carboxylic acids and amides and is a known pharmacophore. Amidoximes are often investigated for their potential as:

- Nitric Oxide (NO) Donors: Some amidoximes can release nitric oxide under physiological conditions, a property that is of interest for cardiovascular and anti-inflammatory drug development.[1]
- Enzyme Inhibitors: The amidoxime moiety can chelate metal ions in enzyme active sites, leading to inhibitory activity.
- Antimicrobial Agents: Various amidoxime-containing compounds have demonstrated antibacterial and antiparasitic activities.

Given the lack of specific data, any proposed signaling pathway would be purely speculative. A logical workflow for investigating its biological activity would be to screen it against a panel of



relevant enzymes and cellular assays based on the known activities of other benzamidoxime derivatives.



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Caption: A generalized workflow for investigating the biological activity of a novel compound.

Experimental Protocols: General Synthesis of Amidoximes

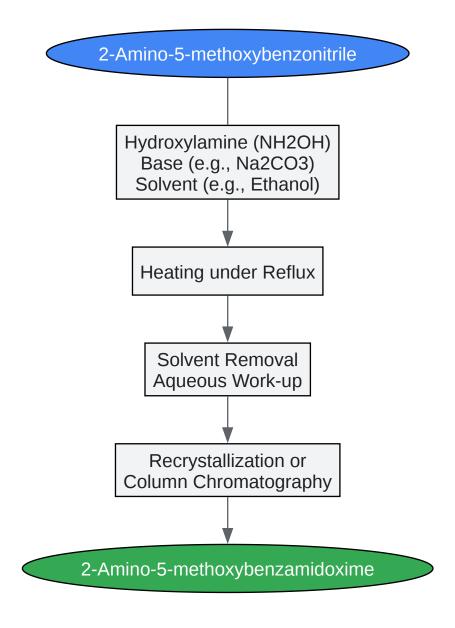
While a specific protocol for **2-Amino-5-methoxybenzamidoxime** is not available, a common method for synthesizing benzamidoximes is through the reaction of the corresponding benzonitrile with hydroxylamine.

General Protocol for the Synthesis of a Benzamidoxime from a Benzonitrile:

- Dissolution: The starting benzonitrile (1 equivalent) is dissolved in a suitable solvent, such as ethanol or methanol.
- Reagent Addition: An aqueous solution of hydroxylamine hydrochloride (1.5-2 equivalents) and a base such as sodium carbonate or triethylamine (1.5-2 equivalents) are added to the solution. Alternatively, a solution of free hydroxylamine can be used.[2]
- Reaction: The reaction mixture is typically heated to reflux and stirred for several hours until
 the reaction is complete, as monitored by thin-layer chromatography (TLC).



- Work-up: The reaction mixture is cooled to room temperature, and the solvent is removed under reduced pressure. The residue is then partitioned between water and an organic solvent (e.g., ethyl acetate). The organic layer is washed with brine, dried over anhydrous sodium sulfate, and concentrated.
- Purification: The crude product is purified by recrystallization or column chromatography on silica gel to yield the pure amidoxime.



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Caption: A general workflow for the synthesis of a benzamidoxime from a benzonitrile.



Disclaimer: The information provided in this guide is based on general chemical principles and data available for related compounds. The absence of specific literature on **2-Amino-5-methoxybenzamidoxime** necessitates that any experimental work with this compound be approached with caution and appropriate safety measures. The proposed properties and protocols should be considered theoretical and require experimental validation.

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